

Technical Guide: Solubility & Phase Behavior of 1,6-Divinylperfluorohexane

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Compound of Interest

Compound Name: 1,6-Divinylperfluorohexane

CAS No.: 1800-91-5

Cat. No.: B167291

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Solvation Thermodynamics & Protocols

Part 1: Executive Summary

1,6-Divinylperfluorohexane (CAS: 1800-91-5) is a semi-fluorinated alkane (

-diene) characterized by a perfluorohexane core flanked by two vinyl groups.[1] Unlike perfluorocarbons (PFCs) which exhibit extreme lipophobicity and hydrophobicity, the terminal vinyl groups of **1,6-divinylperfluorohexane** impart a "hybrid" solubility profile. This molecule acts as a fluorous-organic compatibilizer, exhibiting solubility in common organic solvents where pure perfluorohexane would phase-separate.

Key Technical Insight: The molecule's utility lies in its ability to dissolve in organic reaction media (acetone, ethanol, THF) while retaining the unique electronic and steric properties of the fluorinated core, making it an ideal crosslinker for fluoroelastomers and a precursor for fluorosilanes.

Part 2: Chemical Identity & Physical Properties[1]

Before establishing solubility protocols, the fundamental physical constants must be understood to predict phase behavior.

Property	Value	Notes
IUPAC Name	3,3,4,4,5,5,6,6,7,7,8,8-Dodecafluoro-1,9-decadiene	
Molecular Formula		
Molecular Weight	354.14 g/mol	
Appearance	Colorless Liquid	
Density	1.506 g/mL	Significantly denser than water and most organics.
Boiling Point	84 °C	Suitable for reflux in ethanol/THF.
Flash Point	68 °C	Combustible; requires standard organic safety protocols.
Refractive Index	1.33–1.35 (Est.)	Low RI is characteristic of high fluorine content.

Part 3: Solubility Profile & Thermodynamics

The solubility of **1,6-divinylperfluorohexane** is governed by the competition between the rigid, non-polarizable fluorocarbon core (solvophobic) and the polarizable, electron-rich vinyl end-caps (solvophilic).

The "Like Dissolves Like" Nuance

- Perfluorocarbon Core (

): Drives solubility in fluoruous solvents (e.g., FC-72, perfluorohexane). It promotes immiscibility with water and hydrocarbons.

- Vinyl Termini (

): These groups disrupt the "fluorous effect," allowing the molecule to interact with Van der Waals forces in hydrocarbons and dipole-dipole interactions in polar organics.

Solubility Data Table

Solvent Class	Specific Solvent	Solubility Status	Mechanistic Insight
Fluorinated	Perfluorohexane	Miscible	Perfect structural match; thermodynamic ideal.
FC-72 / Galden	Miscible	Standard fluorous phase compatibility.	
Polar Organic	Ethanol	Soluble	Vinyl groups interact with the hydroxyl network.
Acetone	Soluble	Dipole-dipole interactions stabilize the mixture.	
THF	Soluble	Excellent solvent for synthesis/polymerization.	
Non-Polar Organic	Hexane / Heptane	High / Miscible	The vinyl "tails" prevent the phase separation often seen with pure perfluorohexane at RT.
Toluene	Soluble	-interactions from vinyl groups assist solvation.	
Aqueous	Water	Insoluble	1.61 mg/L ([2] Hydrophobic effect dominates.

“

Critical Note on Phase Separation: While soluble in many organics, temperature fluctuations can induce phase separation in marginal solvents (e.g., cold alkanes). This property is often exploited in Fluorous Biphasic Catalysis (FBC) to separate the catalyst (attached to the fluororous tag) from the product by cooling.

Part 4: Experimental Protocols

Cloud Point Determination (Phase Boundary Mapping)

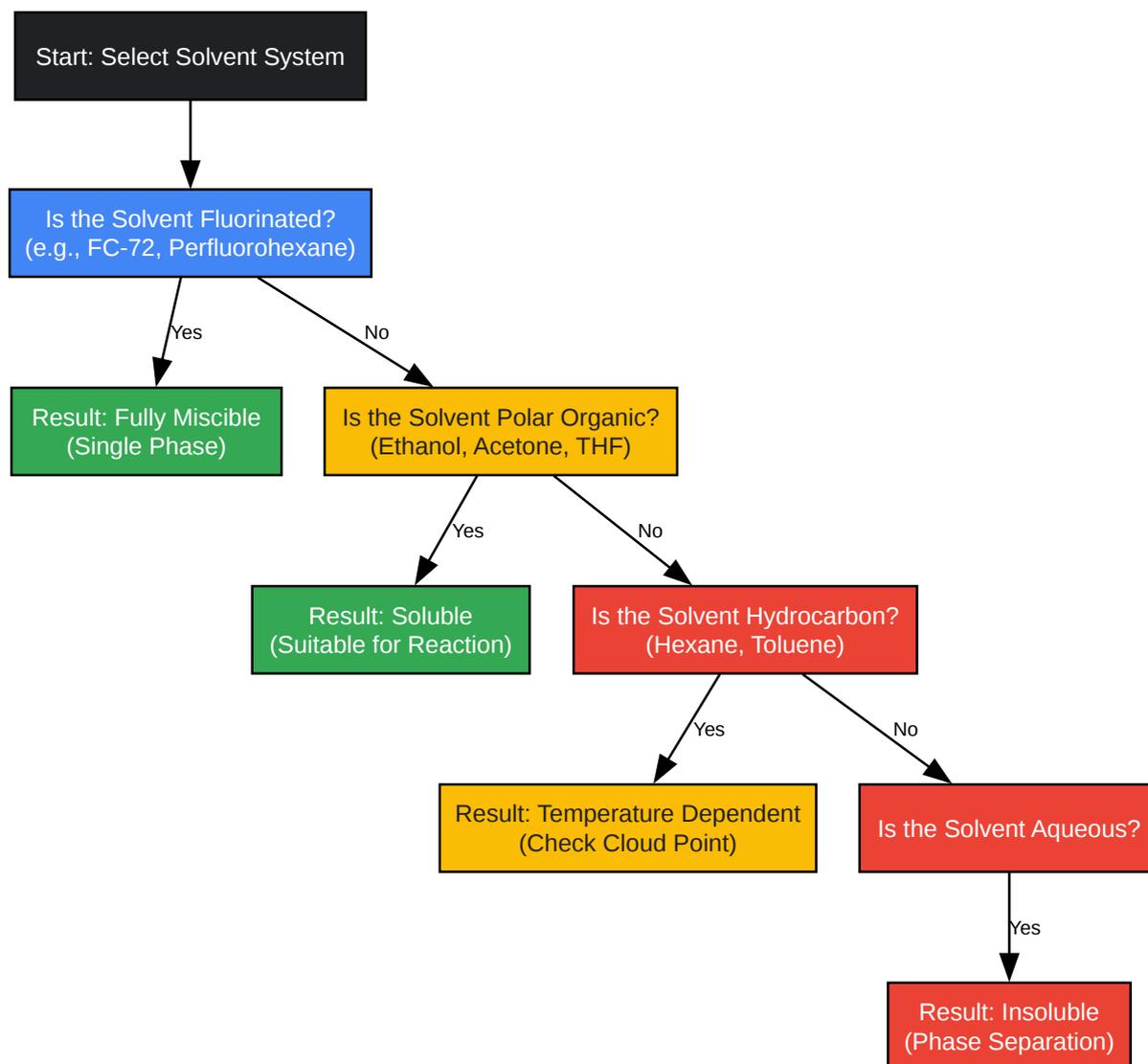
To validate solubility for a specific application (e.g., recrystallization or biphasic extraction), use the Cloud Point method.

Objective: Determine the Critical Solution Temperature (CST) in a target solvent.

- Preparation: In a sealed vial, prepare a 10% w/v mixture of **1,6-divinylperfluorohexane** in the target solvent.
- Heating: Heat the mixture in a water bath until the solution becomes clear (one phase).
- Cooling: Slowly cool the vial while monitoring the temperature with an internal probe.
- Observation: Record the temperature at which the solution becomes turbid (cloudy). This is the phase separation point.

Visualization of Solubility Workflow

The following diagram outlines the decision logic for solvent selection based on the molecule's phase behavior.



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Figure 1: Decision logic for predicting phase behavior of **1,6-divinylperfluorohexane** in various solvent classes.

Part 5: Applications & Implications[1]

Fluorous Biphasic Catalysis

Researchers use **1,6-divinylperfluorohexane** as a "ponytailed" ligand precursor. By reacting the vinyl groups, the perfluorohexane chain becomes a tag that pulls catalysts into a fluorous phase (e.g., FC-72).

- Workflow: Reaction runs in a hybrid phase (warm, homogenous)

Cool down

Phase separates

Product in organic layer, Catalyst in fluoruous layer.

Polymer Crosslinking

In the synthesis of fluorosilicones or fluoroelastomers, this molecule acts as a crosslinker.

- Solvent Choice: Use THF or Acetone. These solvents dissolve both the fluorinated monomer and the organic initiators, ensuring a homogeneous polymerization before the solvent is stripped.

Part 6: Safety & Handling

- Hazard Classification: Combustible Liquid (GHS Category 4).[3]
- Storage: Store under inert atmosphere (or Ar) to prevent slow oxidation of vinyl groups. Keep in a cool, dry place away from heat sources.
- Incompatibility: Avoid strong oxidizing agents and radical initiators (unless intended for polymerization).
- Spill Cleanup: Absorb with inert materials (vermiculite). Do not use combustible materials like sawdust.

References

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